

Raf inhibitor 1 dihydrochloride solubility and stock solution preparation

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Compound of Interest

Compound Name: *Raf inhibitor 1 dihydrochloride*

Cat. No.: *B607991*

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Application Notes and Protocols: Raf Inhibitor 1 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information and protocols for the solubility and stock solution preparation of **Raf inhibitor 1 dihydrochloride**. It is intended to guide laboratory personnel in the proper handling and use of this compound for research purposes.

Chemical Information and Solubility

Raf inhibitor 1 dihydrochloride is a potent inhibitor of Raf kinases, key components of the MAPK/ERK signaling pathway.^{[1][2]} It has been shown to inhibit wild-type B-Raf, B-Raf(V600E), and C-Raf with high potency.^{[1][2][3][4]} Understanding its solubility is critical for the preparation of stock solutions for in vitro and in vivo experiments.

Table 1: Physicochemical Properties of **Raf Inhibitor 1 Dihydrochloride**

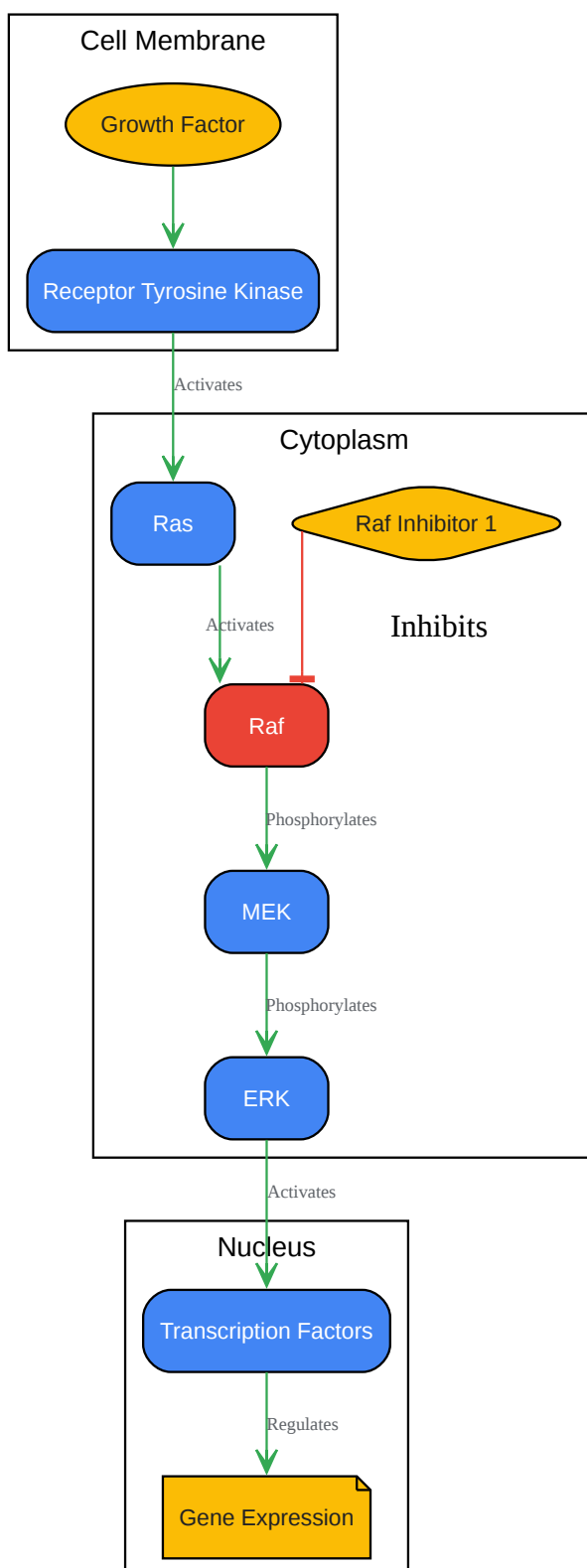
Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₁ Cl ₃ N ₈	[3]
Molecular Weight	551.86 g/mol	[3][4]
CAS Number	1191385-19-9	[3][5]
Appearance	Crystalline solid	[5]
Purity	≥98%	[5]

Table 2: Solubility of **Raf Inhibitor 1 Dihydrochloride**

Solvent	Solubility	Notes	Reference
DMSO	100 mg/mL (181.2 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility.	[3][4]
Water	Insoluble	-	[3]
Ethanol	Insoluble	-	[3]
DMF	1 mg/mL	-	[5]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	-	[5]

Signaling Pathway

Raf inhibitor 1 targets the Ras-Raf-MEK-ERK pathway, also known as the MAPK (mitogen-activated protein kinase) pathway. This pathway is crucial for regulating cell proliferation, differentiation, and survival. In many cancers, mutations in genes like BRAF can lead to constitutive activation of this pathway, promoting uncontrolled cell growth. Raf inhibitor 1 binds to and stabilizes an inactive conformation of Raf kinases, thereby blocking downstream signaling.[1][2]



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Caption: The MAPK/ERK signaling pathway and the inhibitory action of Raf inhibitor 1.

Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a high-concentration stock solution of **Raf inhibitor 1 dihydrochloride** in DMSO.

Materials:

- **Raf inhibitor 1 dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or polypropylene tube
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or sonicator (optional)

Protocol:

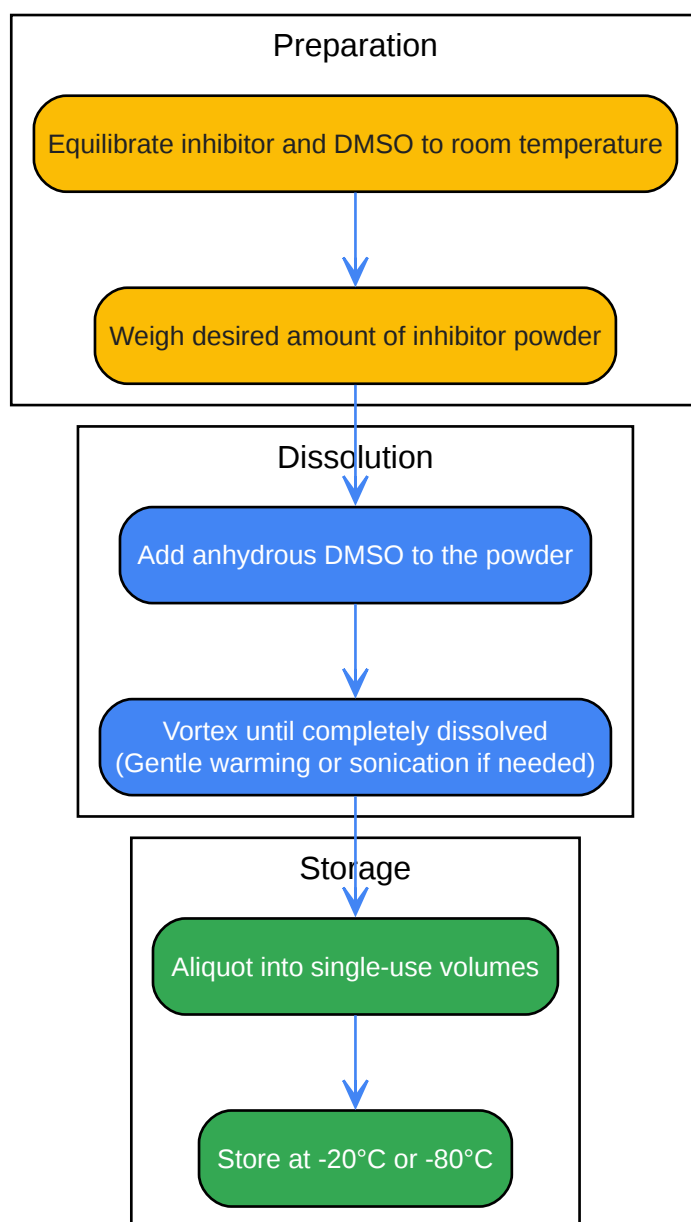
- **Preparation:** Bring the vial of **Raf inhibitor 1 dihydrochloride** powder and the anhydrous DMSO to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **Raf inhibitor 1 dihydrochloride** powder using a calibrated analytical balance in a sterile environment.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the powder to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to the weighed powder based on its molecular weight of 551.86 g/mol).
- **Dissolution:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- Storage: Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[4] The solid powder can be stored at -20°C for up to 3 years.^{[3][4]}

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	3 years	^{[3][4]}
Stock Solution in DMSO	-20°C	1 month	^[4]
Stock Solution in DMSO	-80°C	1 year	^{[1][4]}

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for the preparation of **Raf inhibitor 1 dihydrochloride** stock solution.

Safety and Handling

- **Raf inhibitor 1 dihydrochloride** is for research use only and not for human or veterinary use.

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with skin or eyes, wash immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

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